

6-(trifluoromethoxy)-1H-indole molecular weight and formula

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Compound of Interest

Compound Name: 6-(Trifluoromethoxy)-1H-indole

Cat. No.: B152626

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An In-depth Technical Guide to **6-(trifluoromethoxy)-1H-indole** For Researchers, Scientists, and Drug Development Professionals

This guide provides essential physicochemical data for **6-(trifluoromethoxy)-1H-indole**, a fluorinated indole derivative of interest in medicinal chemistry and drug discovery.

Physicochemical Properties

The fundamental molecular characteristics of **6-(trifluoromethoxy)-1H-indole** are summarized below.

Property	Value
Molecular Formula	C ₉ H ₆ F ₃ NO
Molecular Weight	201.15 g/mol

This information is crucial for stoichiometric calculations in experimental protocols and for the interpretation of analytical data. The presence of the trifluoromethoxy group significantly influences the electronic properties and lipophilicity of the indole scaffold, which can in turn affect its biological activity and pharmacokinetic profile.

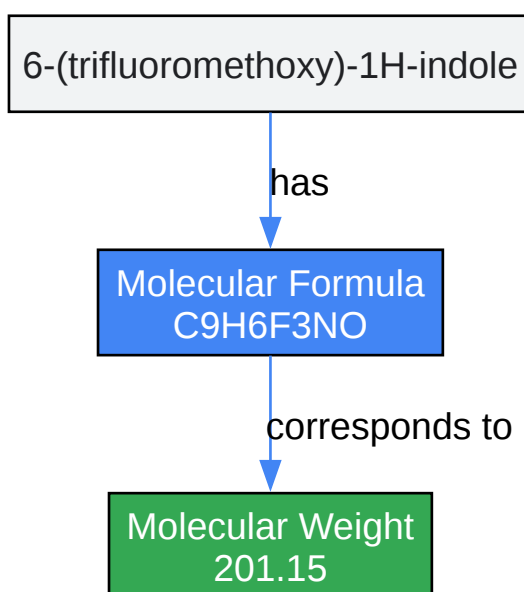
Molecular Identification

The compound is identified by the following key identifiers:

- CAS Number: 467451-91-8[1]
- Chemical Formula: C₉H₆F₃NO[1]
- Molecular Weight: 201.15[1]

Logical Relationship Diagram

The following diagram illustrates the direct relationship between the chemical name, its elemental composition (molecular formula), and its calculated mass (molecular weight).



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Caption: Chemical Identity and Properties Relationship.

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References

- 1. americanelements.com [americanelements.com]

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